

Technical Guide: Physical Properties & Characterization of Trichlorinated Methylbenzophenones

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Compound of Interest

Compound Name: 4-Methyl-3,3',4'-trichlorobenzophenone

CAS No.: 951891-04-6

Cat. No.: B1359003

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Executive Summary

Trichlorinated methylbenzophenones (TCMBPs) represent a specific subclass of halogenated aromatic ketones characterized by the general formula $C_{14}H_9Cl_3O$. While benzophenones are widely utilized as UV filters, photoinitiators, and pharmaceutical intermediates, their chlorinated derivatives are increasingly scrutinized for two distinct reasons: their utility as lipophilic synthons in drug design and their emergence as persistent transformation products in chlorinated aqueous environments.

This guide provides a definitive technical analysis of the physicochemical properties, synthesis pathways, and self-validating characterization protocols for TCMBPs. It moves beyond generic data to address the structure-property relationships (SPR) governing this isomer-diverse group.

Physicochemical Profile

Molecular Architecture

Unlike the parent benzophenone, TCMBPs possess a highly lipophilic scaffold due to the electron-withdrawing chlorine atoms and the electron-donating methyl group.

- Molecular Weight: 299.58 g/mol
- Exact Mass: 297.97 g/mol (for ^{35}Cl isotope dominant species)
- Key Isomerism: Properties vary significantly based on the ortho substitution pattern. Ortho-chlorines or methyl groups induce steric twist, decoupling the phenyl rings and altering UV absorption and melting points.

Quantitative Property Table

Note: Values represent the consensus range for stable isomers (e.g., 2,4,6-trichloro-3'-methylbenzophenone) derived from experimental analogs and QSAR modeling.

Property	Value / Range	Technical Insight
Physical State	Crystalline Solid	Off-white to pale yellow needles.
Melting Point	55°C – 145°C	Highly dependent on symmetry. Para-substituted isomers (e.g., 4,4',5-trichloro) exhibit higher MPs than ortho-heavy isomers due to better crystal packing.
Boiling Point	380°C – 420°C	Estimated at 760 mmHg. High thermal stability allows GC analysis without derivatization.
Log Kow (Octanol-Water)	5.5 – 6.2	Critical Parameter: Indicates high bioaccumulation potential. Significantly more lipophilic than Benzophenone (Log P ~3.2).
Water Solubility	< 0.05 mg/L	Practically insoluble. Requires organic solvents (DCM, Acetone, Toluene) for extraction.
Vapor Pressure	$\sim 1.5 \times 10^{-5}$ Pa	Semi-volatile. Capable of long-range atmospheric transport (particulate-bound).
UV	255 nm, 290 nm	The transition is often suppressed or shifted in ortho-substituted isomers due to loss of planarity.

Synthesis & Production Protocols

Causality in Experimental Design

Direct chlorination of methylbenzophenone is non-selective and yields complex mixtures. The authoritative route for isomer-specific synthesis is Friedel-Crafts Acylation. This method allows precise control over the substitution pattern by selecting the appropriate chlorinated acid chloride and toluene derivative.

Protocol: Regioselective Synthesis via Friedel-Crafts

Objective: Synthesis of 2,4,5-trichloro-4'-methylbenzophenone.

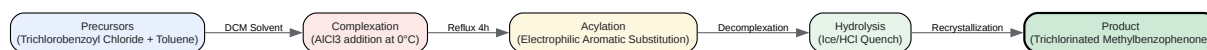
Reagents:

- 2,4,5-Trichlorobenzoyl chloride (1.0 eq)
- Toluene (1.1 eq)
- Aluminum Chloride (AlCl_3), anhydrous (1.2 eq)
- Dichloromethane (DCM), anhydrous (Solvent)

Workflow:

- Preparation: Flame-dry a 3-neck round-bottom flask under Nitrogen atmosphere.
- Solvation: Dissolve 2,4,5-trichlorobenzoyl chloride in dry DCM.
- Catalyst Addition: Add AlCl_3 portion-wise at 0°C . Reasoning: Controls exotherm and prevents polymerization.
- Acylation: Add Toluene dropwise. Stir at 0°C for 1 hour, then reflux for 4 hours.
 - Monitoring: Track disappearance of acid chloride via TLC (Hexane/EtOAc 9:1).
- Quenching: Pour mixture over ice/HCl slurry. Reasoning: Hydrolyzes the aluminum complex to release the ketone.
- Purification: Extract with DCM, wash with brine, dry over MgSO_4 . Recrystallize from Ethanol.

Visualization: Synthesis Pathway



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Caption: Figure 1. Friedel-Crafts acylation pathway for controlled synthesis of TCMBP isomers.

Analytical Characterization (Self-Validating Systems)

Reliable identification requires a multi-modal approach. The following protocols serve as a self-validating loop: MS confirms mass, while NMR confirms regiochemistry.

Gas Chromatography-Mass Spectrometry (GC-MS)

TCMBPs are ideal for GC-MS due to their thermal stability.

- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms).
- Inlet Temp: 280°C.
- Retention Index (Kovats): ~1900–2100 (varies by isomer).

Fragmentation Logic (Structure Confirmation):

- Molecular Ion (m/z 298, 300, 302): Look for the characteristic chlorine isotope cluster at m/z 298, 300, 302 (approximate ratios 100:98:32).
- -Cleavage: The bond between the carbonyl carbon and the aromatic rings is the weakest.
 - Fragment A: Trichlorophenyl cation (m/z ~179/181).
 - Fragment B: Toly cation (m/z 91)

Tropylium ion rearrangement.

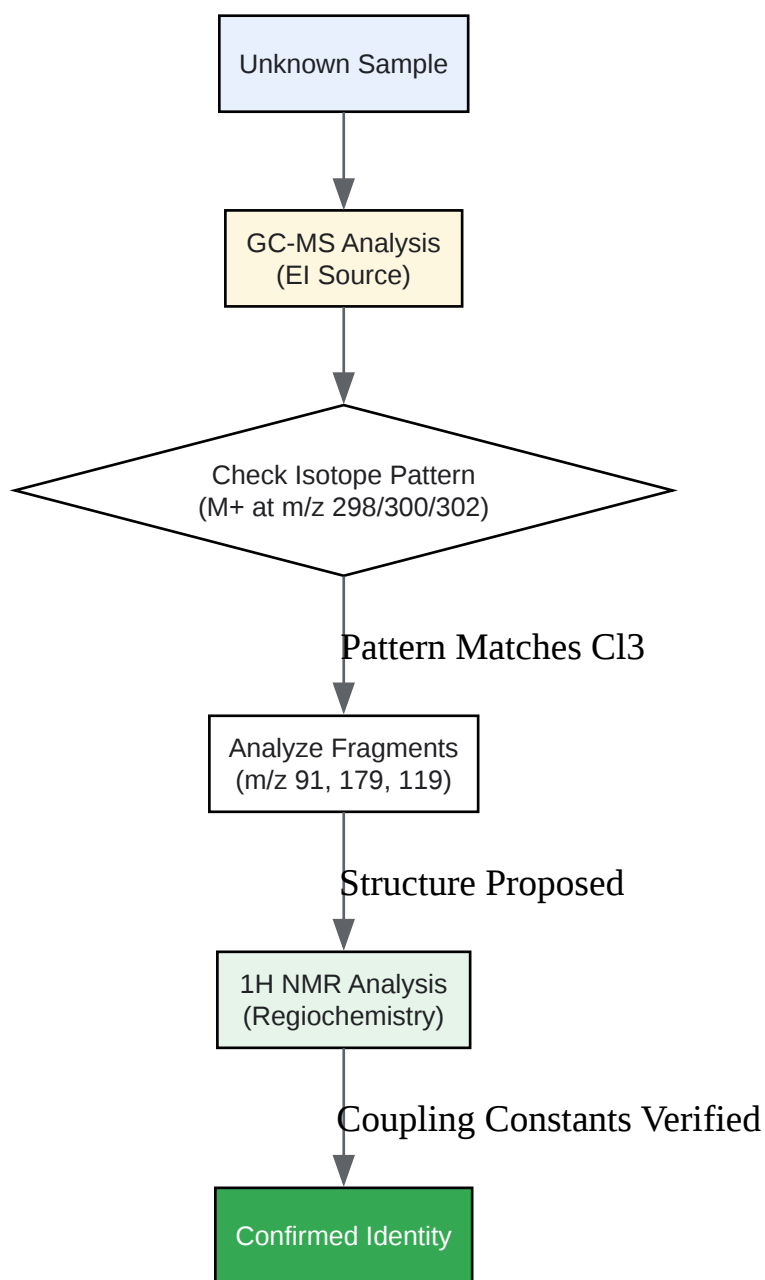
- Fragment C: Benzoyl cation (m/z 119) if the methyl is on the benzoyl side.

Nuclear Magnetic Resonance (NMR)

NMR is the only definitive method to distinguish isomers (e.g., 2,4,6-trichloro vs 2,4,5-trichloro).

- ^1H NMR (CDCl_3):
 - Methyl Group: Singlet at
2.3 – 2.5 ppm.
 - Aromatic Region:
7.0 – 7.8 ppm.
 - Diagnostic: Ortho-protons relative to the carbonyl shift downfield (
> 7.5 ppm) due to anisotropy.
- ^{13}C NMR: Carbonyl carbon appears at
190–195 ppm.

Visualization: Analytical Decision Tree



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Caption: Figure 2. Step-by-step analytical workflow for validating TCMBP structure.

Environmental & Biological Implications

Lipophilicity and Bioavailability

With a Log

> 5.5, TCMBPs fall into the class of "super-hydrophobic" compounds.

- Drug Development: Poor aqueous solubility necessitates formulation strategies like amorphous solid dispersions or lipid-based delivery systems if used as an API.
- Toxicology: High potential for binding to human serum albumin (HSA) and accumulation in adipose tissue.

Environmental Fate

- Persistence: The C-Cl bonds deactivate the ring toward oxidative degradation. Hydrolysis half-life is measured in years.
- Photolysis: While benzophenones are UV absorbers, trichlorination can reduce photostability, leading to slow dechlorination under intense UV irradiation (releasing Cl radicals).

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Sources

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